

Application Notes and Protocols: Synthesis of N,N-diethylbenzamide using Benzoyl Chloride

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Compound of Interest

Compound Name: 4-Amino-N,N-diethylbenzamide

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Abstract

This document provides a comprehensive guide to the synthesis of N,N-diethylbenzamide, a versatile chemical intermediate, utilizing the robust Schotten-Baumann reaction. Detailed experimental protocols, safety information, and characterization data are presented to facilitate successful synthesis and analysis. The procedure involves the acylation of diethylamine with benzoyl chloride under basic conditions. This application note is intended to serve as a practical resource for researchers in organic synthesis, medicinal chemistry, and drug development.

Introduction

N,N-diethylbenzamide is a substituted amide that serves as a valuable building block in the synthesis of various organic molecules, including pharmacologically active compounds. The formation of the amide bond is a cornerstone of organic chemistry, and the Schotten-Baumann reaction represents a classic and highly effective method for this transformation.^{[1][2]} This reaction typically involves the use of an acyl chloride and an amine in the presence of a base to neutralize the hydrochloric acid byproduct, driving the reaction to completion.^{[1][2]} The synthesis of N,N-diethylbenzamide from benzoyl chloride and diethylamine is a prime example of this methodology.

Reaction Scheme

The synthesis proceeds via a nucleophilic acyl substitution mechanism. The nitrogen atom of diethylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of benzoyl chloride. This is followed by the elimination of a chloride ion and deprotonation by a base to yield the final amide product.

Figure 1: General reaction scheme for the synthesis of N,N-diethylbenzamide.

Reagents and Materials

Reagent	Formula	Molar Mass (g/mol)	CAS Number
Benzoyl Chloride	C ₇ H ₅ ClO	140.57	98-88-4
Diethylamine	C ₄ H ₁₁ N	73.14	109-89-7
Triethylamine	C ₆ H ₁₅ N	101.19	121-44-8
Dichloromethane	CH ₂ Cl ₂	84.93	75-09-2
Sodium Hydroxide	NaOH	40.00	1310-73-2
Hydrochloric Acid	HCl	36.46	7647-01-0
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	7757-82-6

Experimental Protocol

This protocol is based on established Schotten-Baumann reaction conditions.

1. Reaction Setup:

- To a 100 mL round-bottom flask equipped with a magnetic stir bar, add diethylamine (2.19 g, 30 mmol) and triethylamine (3.03 g, 30 mmol).
- Dissolve the amines in 30 mL of dichloromethane.
- Cool the flask in an ice bath to 0-5 °C.

2. Addition of Benzoyl Chloride:

- Slowly add benzoyl chloride (3.51 g, 25 mmol) dropwise to the stirred amine solution over a period of 15-20 minutes, ensuring the temperature remains below 10 °C.
- A white precipitate of triethylamine hydrochloride will form.

3. Reaction:

- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Stir the reaction mixture for an additional 2-3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).

4. Workup:

- Filter the reaction mixture to remove the triethylamine hydrochloride precipitate. Wash the precipitate with a small amount of dichloromethane.
- Combine the filtrate and washings in a separatory funnel.
- Wash the organic layer sequentially with:
 - 50 mL of 1 M HCl (aq)
 - 50 mL of saturated NaHCO₃ (aq)
 - 50 mL of brine
- Dry the organic layer over anhydrous sodium sulfate.

5. Purification:

- Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to obtain the crude product as a pale yellow oil.

- The crude product can be further purified by vacuum distillation or flash column chromatography on silica gel.

Data Presentation

Table 1: Physical and Chemical Properties of N,N-diethylbenzamide

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO
Molecular Weight	177.24 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	146-150 °C at 15 mmHg[3][4][5]
Melting Point	38-40 °C[3][4][5]
Density	0.997 g/cm ³ [4]

Table 2: Characterization Data for N,N-diethylbenzamide

Technique	Data
¹ H NMR (CDCl ₃)	Due to hindered rotation around the C-N amide bond, the signals for the ethyl groups can be complex. Typical shifts are approximately: δ 1.1-1.3 (m, 6H, 2 x CH ₃), 3.2-3.6 (m, 4H, 2 x NCH ₂), 7.3-7.5 (m, 5H, Ar-H).
¹³ C NMR (CDCl ₃)	δ 12.8, 14.2 (CH ₃), 39.5, 43.3 (NCH ₂), 126.4, 128.3, 129.0 (Ar-CH), 137.3 (Ar-C), 171.7 (C=O).[6]
IR (neat)	ν (cm ⁻¹) ~1630 (C=O amide stretch), ~2970, 2930 (C-H aliphatic stretch), ~3060 (C-H aromatic stretch).

Safety Precautions

All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times.

- Benzoyl Chloride: Corrosive and a lachrymator.[6] It reacts violently with water.[7] Causes severe skin burns and eye damage.[6] Harmful if swallowed or inhaled.[6]
- Diethylamine: Highly flammable liquid and vapor. Toxic if swallowed or in contact with skin. Causes severe skin burns and eye damage. Harmful if inhaled.
- Triethylamine: Highly flammable liquid and vapor. Toxic if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage.
- Dichloromethane: Causes skin irritation and serious eye irritation. May cause drowsiness or dizziness. Suspected of causing cancer.

Experimental Workflow

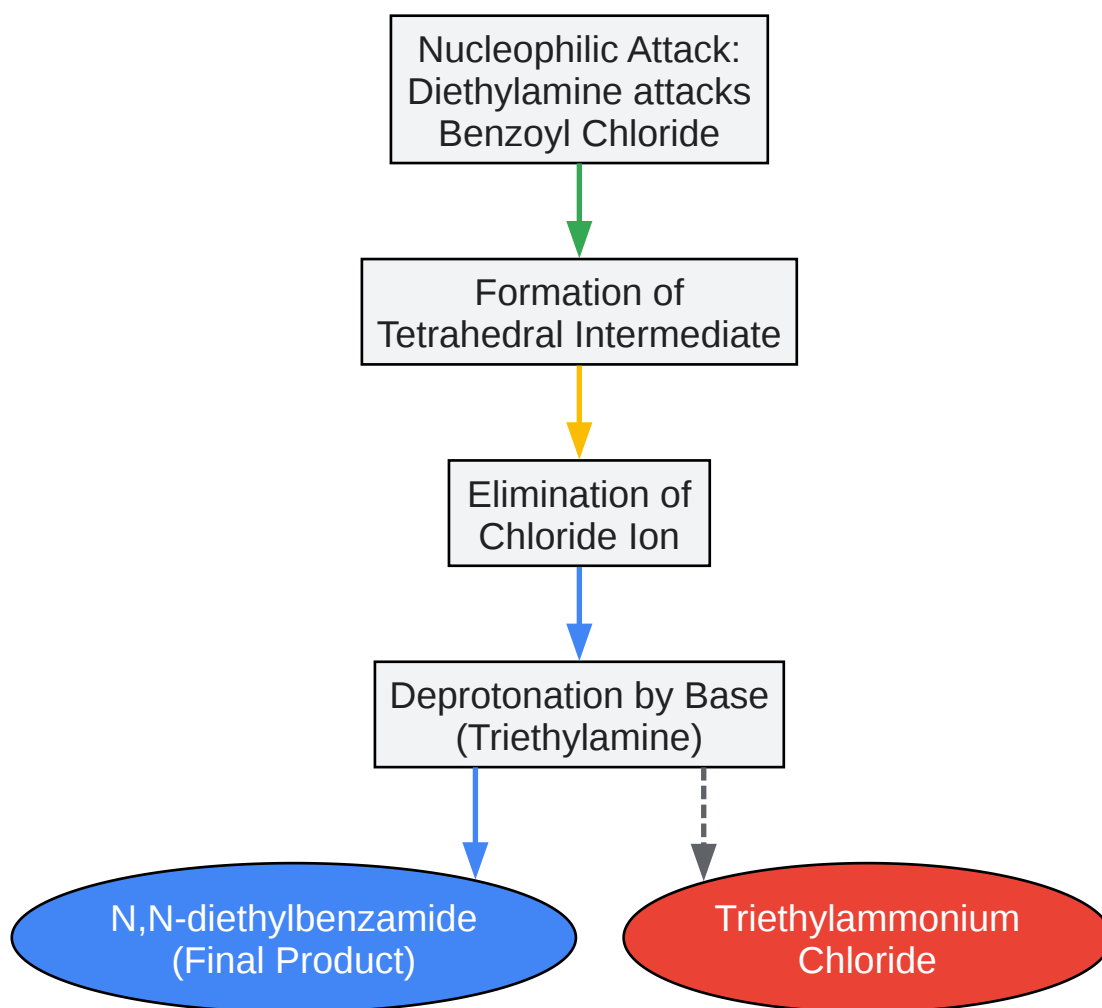


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Caption: Experimental workflow for the synthesis of N,N-diethylbenzamide.

Signaling Pathway Diagram

The following diagram illustrates the logical relationship of the key steps in the Schotten-Baumann reaction mechanism.



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Caption: Mechanism of the Schotten-Baumann reaction.

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